

# In-Depth Technical Guide: Safety Profile of tert-Butyl 3-ethynylazetidine-1-carboxylate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *tert-Butyl 3-ethynylazetidine-1-carboxylate*

Cat. No.: B592247

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data sheet (SDS) information for **tert-Butyl 3-ethynylazetidine-1-carboxylate** (CAS No: 287193-01-5). The information is compiled from various chemical supplier safety data sheets to provide a consolidated resource for laboratory and drug development settings.

## Chemical Identification

Identifier	Value
Chemical Name	tert-Butyl 3-ethynylazetidine-1-carboxylate
Synonyms	1-Boc-3-ethynylazetidine, tert-butyl 3-ethynyl-1-azetidinecarboxylate
CAS Number	287193-01-5
Molecular Formula	C <sub>10</sub> H <sub>15</sub> NO <sub>2</sub> [1]
Molecular Weight	181.23 g/mol
Chemical Structure	(Not available in a format for this guide)

## Physical and Chemical Properties


There is some variation in the reported physical and chemical properties of **tert-Butyl 3-ethynylazetidine-1-carboxylate** among suppliers. The following table summarizes the available data.

Property	Value	Source
Appearance	Colorless to Yellow Liquid or Solid	
Solubility	Soluble in organic solvents such as ether and dichloromethane.[1]	ChemBK[1]
Melting Point	Approx. -45 °C	ChemBK[1]
Boiling Point	Approx. 159 °C	ChemBK[1]
Density	Approx. 0.963 g/cm <sup>3</sup>	ChemBK[1]
Storage Temperature	Sealed in dry, 2-8°C	

## Hazard Identification and Classification

**tert-Butyl 3-ethynylazetidine-1-carboxylate** is classified as a hazardous substance. The GHS classification and associated hazard and precautionary statements are outlined below.

## GHS Classification

Pictogram	Signal Word	Hazard Class	Hazard Statements
 alt text	Warning	Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed.
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation.		
Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation.		
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation.		

## Precautionary Statements

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Toxicological Information

A comprehensive toxicological profile for **tert-Butyl 3-ethynylazetidine-1-carboxylate** is not readily available. One source explicitly states that the toxicological properties have not been fully investigated[2]. As such, no quantitative data such as LD50 or LC50 values are available. The primary known toxicological effects are irritation to the skin, eyes, and respiratory system, and it is considered harmful if swallowed.

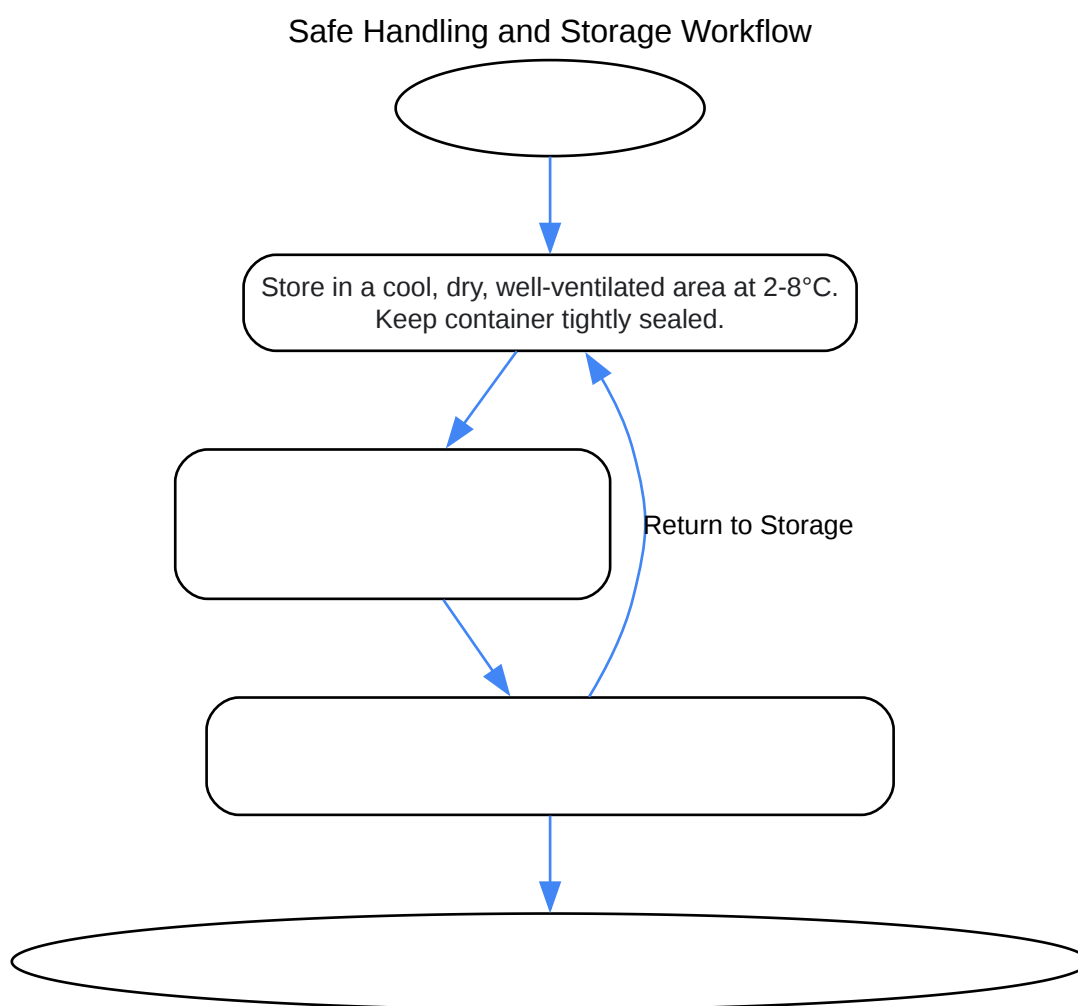
## Experimental Protocols

Detailed experimental protocols for the determination of the safety data presented are not available in the public domain. The information provided is based on standardized GHS classification criteria.

## Handling, Storage, and Emergency Procedures

### Handling and Storage Workflow

The following diagram outlines the recommended workflow for the safe handling and storage of **tert-Butyl 3-ethynylazetidine-1-carboxylate**.

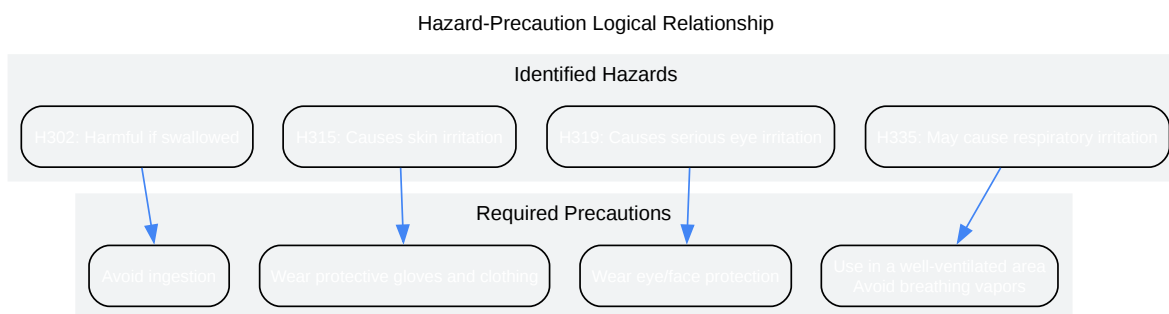
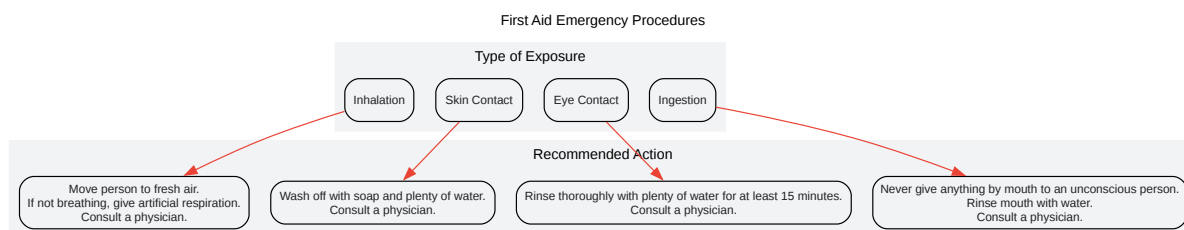


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Caption: Workflow for safe handling and storage.

## First Aid Measures

The following diagram illustrates the recommended first aid procedures in case of exposure.



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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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